

In-Depth Technical Guide on Bis(triethoxysilyl)methane: Core Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(triethoxysilyl)methane

Cat. No.: B091341

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This guide provides the fundamental molecular properties of **bis(triethoxysilyl)methane**, a versatile organosilane compound used in the synthesis of hybrid organic-inorganic materials.[\[1\]](#)

Core Molecular Data

Bis(triethoxysilyl)methane is characterized by a methane group bridging two triethoxysilyl units.[\[1\]](#) The compound's key quantitative identifiers are its molecular formula and molecular weight.

The molecular formula of **bis(triethoxysilyl)methane** is C13H32O6Si2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its molecular weight is approximately 340.56 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

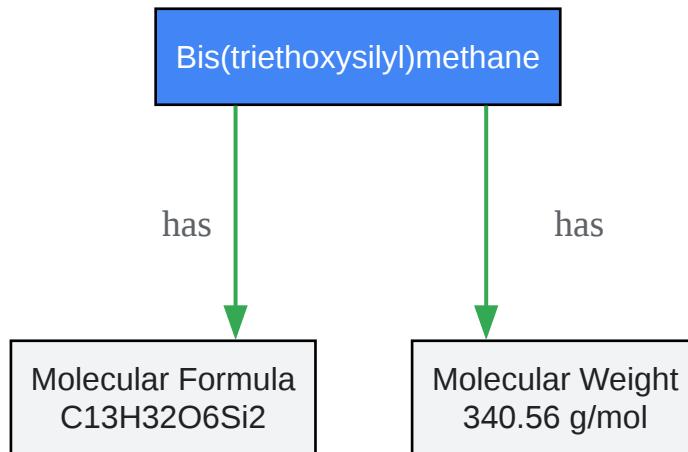
Data Presentation

For ease of comparison and quick reference, the core quantitative data for **bis(triethoxysilyl)methane** is summarized in the table below.

Property	Value
Molecular Formula	C13H32O6Si2 [1] [2] [3] [4]
Molecular Weight	340.56 g/mol [1] [2] [3] [4]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Core properties of **Bis(triethoxysilyl)methane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(triethoxysilyl)methane (CAS 18418-72-9) - RUO [benchchem.com]
- 2. Bis(triethoxysilyl)methane | C13H32O6Si2 | CID 9798044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BIS(TRIETHOXYSILYL)METHANE | [gelest.com]
- 4. Page loading... [guidechem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide on Bis(triethoxysilyl)methane: Core Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091341#bis-triethoxysilyl-methane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com